

Application Notes and Protocols for N-carbamoylaspartic Acid in Kinetic Enzyme Studies

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Compound of Interest

Compound Name: *N*-carbamoylaspartic acid

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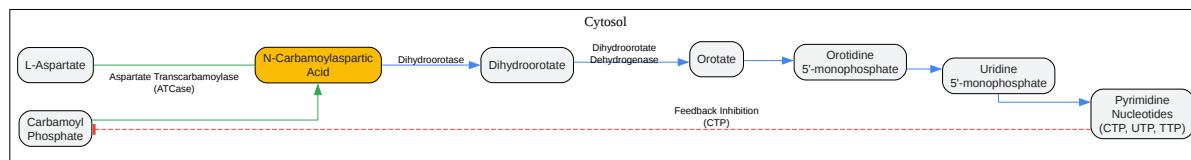
Introduction

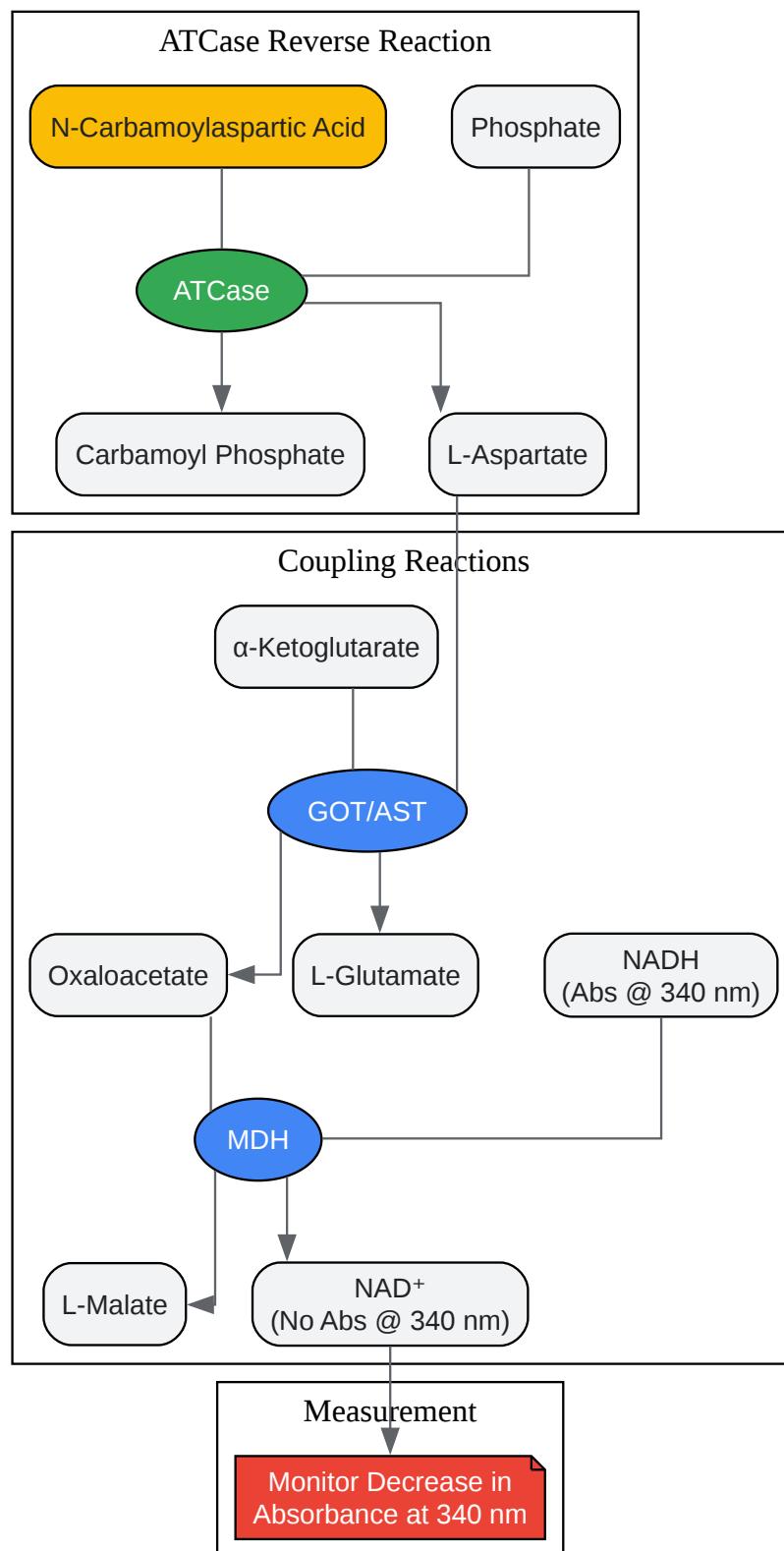
N-carbamoylaspartic acid is a critical intermediate in the de novo pyrimidine biosynthesis pathway.^{[1][2]} It is synthesized from carbamoyl phosphate and L-aspartate in a reaction catalyzed by the allosteric enzyme Aspartate Transcarbamoylase (ATCase), also known as aspartate carbamoyltransferase.^{[3][4][5]} This reaction represents the committed step in pyrimidine synthesis, making ATCase a key regulatory point in the pathway and an attractive target for therapeutic intervention.^{[2][5]} While most kinetic studies focus on the forward reaction, the reverse reaction, utilizing **N-carbamoylaspartic acid** as a substrate, provides valuable insights into the enzyme's catalytic mechanism and T-state kinetics.^[6]

These application notes provide detailed protocols for utilizing **N-carbamoylaspartic acid** as a substrate in kinetic studies of ATCase, particularly focusing on the reverse reaction.

Signaling and Metabolic Pathway

N-carbamoylaspartic acid is a key intermediate in the de novo pyrimidine biosynthesis pathway, which leads to the synthesis of pyrimidine nucleotides essential for DNA and RNA synthesis.^[2] The central enzyme in this context is Aspartate Transcarbamoylase (ATCase).



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